

"Bay u9773" application in fluorescence microscopy

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Compound of Interest

Compound Name: Bay u9773

Cat. No.: B3321474

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Application Notes: Bay u9773 in Cellular Research

Important Advisory Regarding Bay u9773 and Fluorescence Microscopy

Initial research indicates a common misconception regarding the application of **Bay u9773**. This compound is a pharmacological agent, specifically a cysteinyl-leukotriene receptor antagonist, and is not a fluorescent probe or dye.^{[1][2][3][4][5][6]} Therefore, it does not have direct applications in fluorescence microscopy for visualization purposes.

This document provides detailed information on the true scientific application of **Bay u9773** and offers protocols on how fluorescence microscopy can be employed as a powerful tool to study the cellular effects of this antagonist on the cysteinyl-leukotriene signaling pathway.

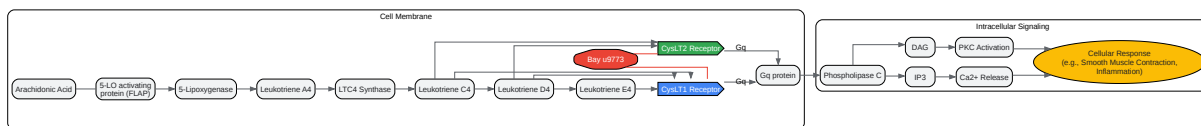
Introduction to Bay u9773

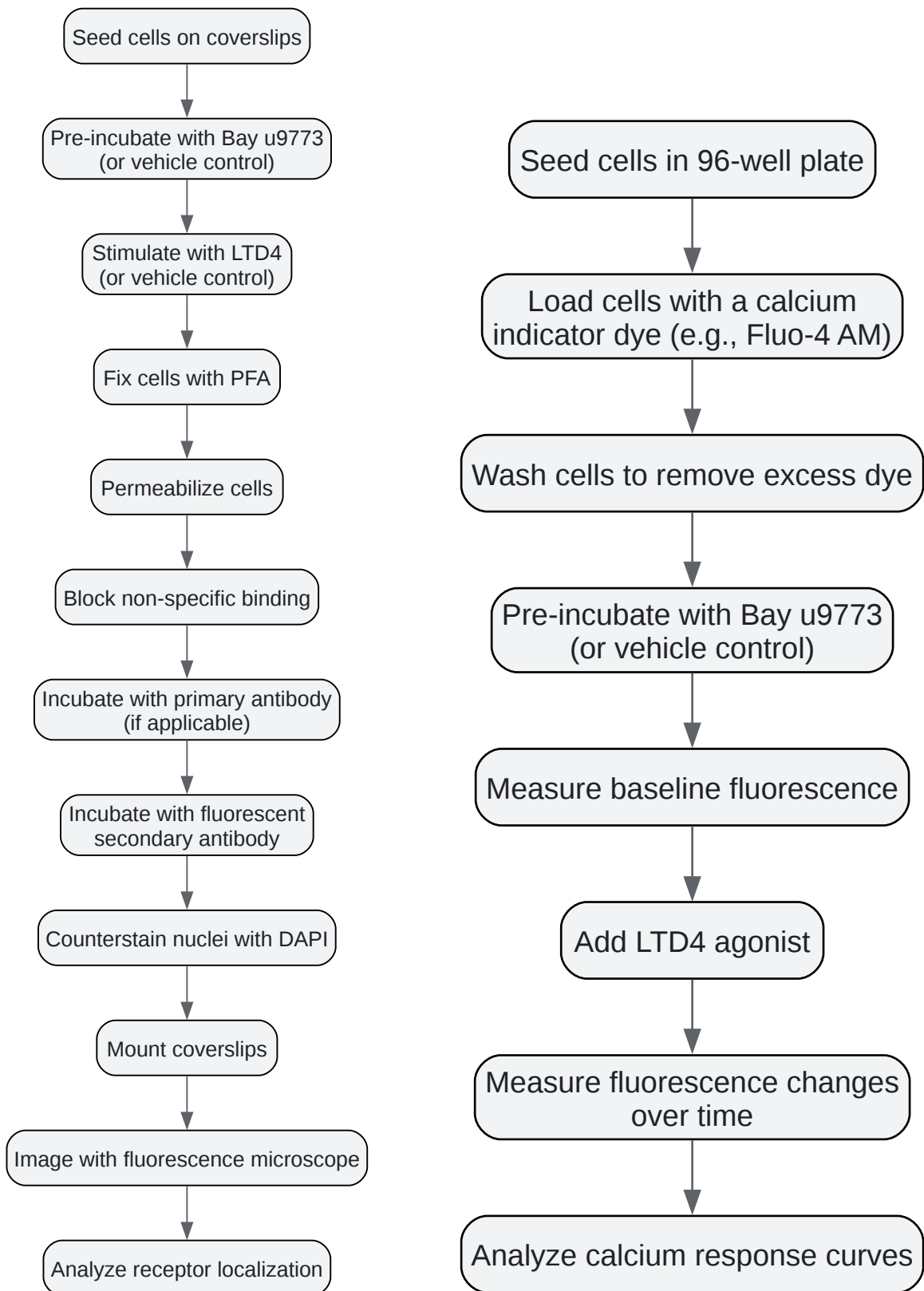
Bay u9773 is a potent and selective antagonist of cysteinyl-leukotriene (CysLT) receptors.^[1] It is a valuable research tool for investigating the physiological and pathological roles of CysLTs, which are inflammatory mediators involved in conditions such as asthma.^{[7][8]} **Bay u9773** exhibits competitive antagonism at both 'typical' (CysLT1) and 'atypical' (CysLT2) receptors, making it a non-selective blocker of CysLT receptor-mediated responses.^{[1][4][7]}

Mechanism of Action

Cysteinyl-leukotrienes (LTC₄, LTD₄, and LTE₄) are lipid mediators that are synthesized from arachidonic acid via the 5-lipoxygenase pathway.^[7] They exert their biological effects by binding to specific G protein-coupled receptors (GPCRs), primarily CysLT1 and CysLT2 receptors, on the surface of target cells.^{[8][9]} This binding activates intracellular signaling cascades, leading to physiological responses such as smooth muscle contraction and inflammation.^{[1][7]} **Bay u9773** acts by competitively binding to these CysLT receptors, thereby blocking the binding of endogenous CysLTs and inhibiting downstream signaling.^{[1][3]}

Signaling Pathway of Cysteinyl-Leukotrienes and Inhibition by Bay u9773





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